

High-Precision Elemental Profiling of C₁₃H₁₇NO₂ Derivatives: A Comparative Technical Guide

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Compound of Interest

Compound Name: 3-Cyclopropylaminomethyl-
benzoic acid methyl ester

CAS No.: 1251566-95-6

Cat. No.: B1449508

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Executive Summary & Chemical Context[1][2][3][4]

The molecular formula C₁₃H₁₇NO₂ (MW: 219.28 g/mol) represents a critical stoichiometry in pharmaceutical development and forensic toxicology.[1] It most notably corresponds to Ritalinic Acid, the primary inactive metabolite of the psychostimulant Methylphenidate (Ritalin), and Normethoxetamine, a metabolite of the dissociative agent Methoxetamine.

For researchers synthesizing novel phenethylamine derivatives or certifying Reference Materials (CRMs), confirming the exact elemental composition of C₁₃H₁₇NO₂ is the first line of defense against synthetic errors and isobaric impurities.

This guide objectively compares the two dominant methodologies for validating these derivatives: Automated Combustion Analysis (CHN/O) and High-Resolution Mass Spectrometry (HRMS).[1] While HRMS is often favored for speed in biological matrices, this guide argues that Combustion Analysis remains the non-negotiable "Gold Standard" for bulk purity certification and thermodynamic validation.

Target Analytes (C₁₃H₁₇NO₂ Isomers)

Compound	CAS RN	Application	Analytical Challenge
Ritalinic Acid	19395-41-6	Methylphenidate Metabolite	Amphoteric nature; hygroscopic handling. [1] [2]
Normethoxetamine	1241695-63-0	Forensic Toxicology Target	Isobaric interference in low-res MS. [1]
N-Boc-Phenethylamine	Various	Synthetic Intermediate	Labile protecting group (Boc) stability. [1]

Comparative Analysis: Combustion (EA) vs. HRMS

The "Gold Standard" Argument: Why Combustion Persists

In the era of Orbitraps and Q-TOFs, researchers often ask: Why burn the sample? The answer lies in stoichiometric absolutes.

Combustion analysis (CHN) provides a direct, mass-fraction measurement of the bulk material. [\[1\]](#) For a C₁₃H₁₇NO₂ derivative to be considered "Analytical Grade" (>99.5% purity), the experimental elemental values must fall within $\pm 0.4\%$ of the theoretical values. HRMS, while precise on m/z, cannot detect inorganic salts, moisture, or non-ionizable impurities that skew the bulk mass.

Performance Matrix

Feature	Method A: Automated Combustion (CHN/O)	Method B: HRMS (Orbitrap/Q-TOF)
Primary Output	Weight % (C, H, N, O)	Exact Mass (m/z), Isotopic Pattern
Purity Insight	Bulk Purity (Detects solvates/salts)	Trace Impurity (Detects specific contaminants)
Sample Req.	1–3 mg (Destructive)	< 1 µg (Non-destructive/Diluted)
Precision	±0.1% to ±0.3% absolute	< 1–3 ppm mass accuracy
Throughput	4–6 mins per sample	1–2 mins per injection
C ₁₃ H ₁₇ NO ₂ Specifics	Confirms hydrate status (critical for Ritalinic acid)	Distinguishes C ₁₃ H ₁₇ NO ₂ from C ₁₂ H ₂₁ N ₃ (isobaric)

Experimental Protocols

Protocol A: High-Precision Combustion Analysis (CHN)

Best for: Certifying Reference Materials (CRMs) and verifying bulk synthesis.[\[1\]](#)

Theoretical Composition (C₁₃H₁₇NO₂):

- Carbon: 71.21%[\[1\]](#)
- Hydrogen: 7.81%[\[1\]](#)
- Nitrogen: 6.39%[\[1\]](#)
- Oxygen: 14.59%[\[1\]](#)

Workflow:

- Sample Preparation (Critical):
 - Ritalinic acid derivatives are often hygroscopic.[\[1\]](#) Samples must be dried in vacuo at 40°C for 4 hours over P₂O₅ prior to weighing.

- Expert Insight: Failure to dry will artificially inflate %H and deflate %C/N, leading to false rejection of the batch.
- Weighing:
 - Weigh 2.0 ± 0.1 mg of sample into a tin capsule using a microbalance (readability 0.001 mg).
 - Add 10 mg of Tungsten Trioxide (WO_3) as a combustion aid to prevent "soot" formation from the aromatic ring.[\[1\]](#)
- Combustion Parameters:
 - Furnace Temp: 1050°C (Flash Combustion).[\[1\]](#)
 - Carrier Gas: Helium (99.999%).[\[1\]](#)
 - Oxygen Dose: 15 mL (optimized for ~2mg organic).[\[1\]](#)
- Calibration:
 - Run Acetanilide ($\text{C}_8\text{H}_9\text{NO}$) as the K-factor standard (matches the C/N range of $\text{C}_{13}\text{H}_{17}\text{NO}_2$).[\[1\]](#)
 - Validation: Run a check standard of Sulfanilamide before the sample batch.[\[1\]](#)

Protocol B: HRMS Isotopic Profiling

Best for: Identifying metabolites in plasma or verifying structure.

Workflow:

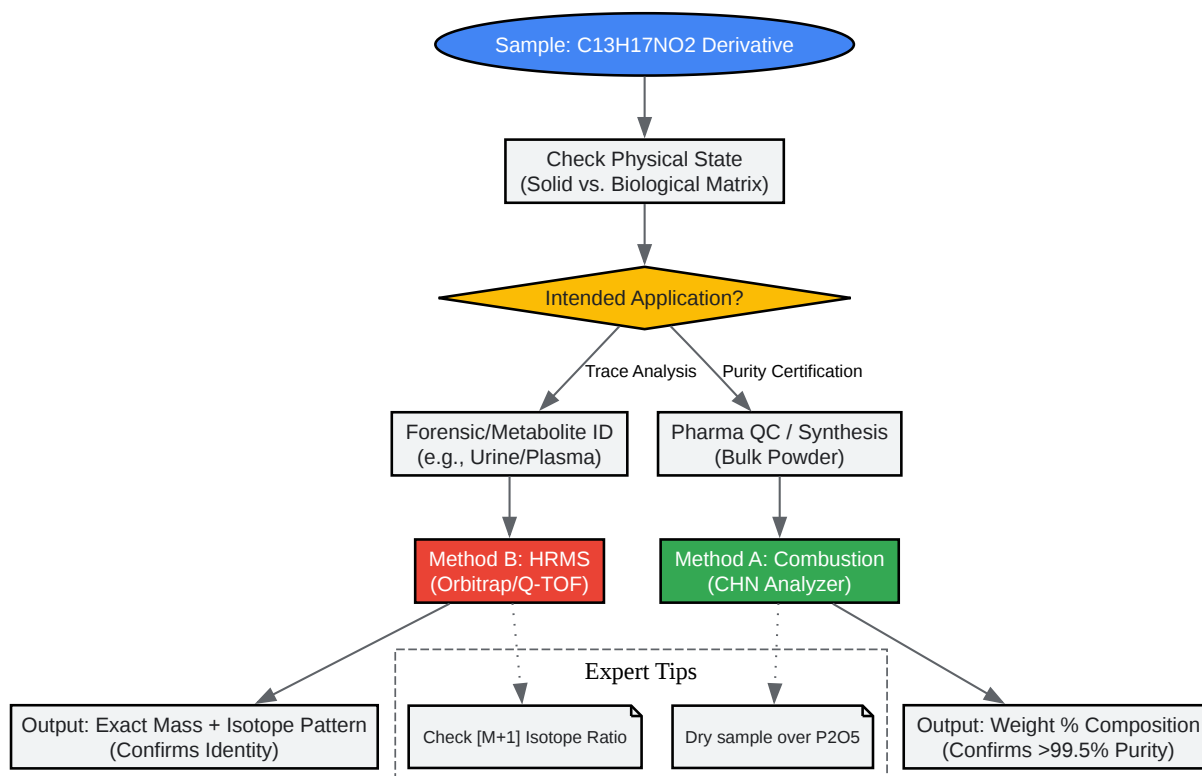
- Dilution: Dissolve 1 mg of $\text{C}_{13}\text{H}_{17}\text{NO}_2$ derivative in 10 mL Methanol (LC-MS grade). Dilute 1:100 with 0.1% Formic Acid in water.
- Infusion: Direct infusion at 5 $\mu\text{L}/\text{min}$ into an ESI source (Positive Mode).
- Acquisition:

- Scan Range: m/z 100–500.[\[1\]](#)
- Resolution: >60,000 (FWHM).[\[1\]](#)
- Data Analysis:
 - Target $[M+H]^+$: 220.1332.[\[1\]](#)
 - Isotope Ratio Check: The $[M+1]$ peak (C-13 isotope) should be approximately 14.3% of the monoisotopic peak intensity ($1.1\% \times 13$ carbons).[\[1\]](#)
 - Expert Insight: If the $[M+1]$ ratio deviates >10% from theoretical, suspect co-eluting impurities or detector saturation.[\[1\]](#)

Visualizations

Figure 1: Analytical Decision Matrix

This workflow guides the researcher in selecting the correct method based on the sample's intended use (Forensic vs. Pharmaceutical).[\[1\]](#)

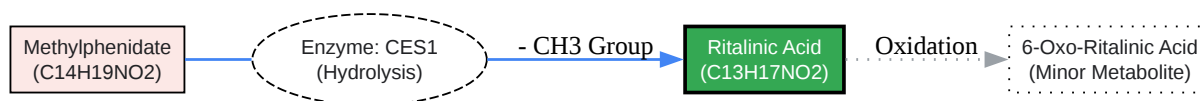


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Caption: Decision tree for selecting between HRMS and Combustion Analysis based on sample matrix and data requirements.

Figure 2: Ritalinic Acid Metabolic Pathway Context

Understanding the origin of the C₁₃H₁₇NO₂ moiety helps in interpreting impurity profiles (e.g., unhydrolyzed esters).



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Caption: Metabolic hydrolysis of Methylphenidate yielding the target C13H17NO2 analyte (Ritalinic Acid).[1]

References

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